

Technical Support Center: Mesdopetam Dose-Response Studies

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Compound of Interest

Compound Name: Mesdopetam L-tartrate salt

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Welcome to the technical support guide for researchers, scientists, and drug development professionals working with Mesdopetam. This document is designed to provide in-depth, field-proven insights into addressing the inherent variability observed in dose-response studies. As a first-in-class dopamine D3 receptor antagonist, Mesdopetam presents unique opportunities and challenges in its application for treating Levodopa-induced dyskinesia (LID) in Parkinson's disease (PD).^{[1][2]} This guide moves beyond standard protocols to explain the causality behind experimental observations and offers robust troubleshooting frameworks.

Part 1: Frequently Asked Questions (FAQs)

This section addresses common queries regarding Mesdopetam's fundamental properties and clinical observations.

Q1: What is the established mechanism of action for Mesdopetam?

A1: Mesdopetam is a selective dopamine D3 receptor antagonist.^{[2][3][4]} It has a 6- to 8-fold higher affinity for the D3 receptor over the D2 receptor.^[5] Its therapeutic effect in Levodopa-induced dyskinesia is believed to stem from its ability to modulate dopamine signaling in brain regions where D3 receptors are highly expressed.^[1] Preclinical studies indicate that by

antagonizing D3 receptors, Mesdopetam can reduce dyskinesia without compromising the anti-parkinsonian effects of Levodopa.[5] It may also possess antipsychotic properties.[6]

Q2: What have clinical trials shown regarding Mesdopetam's dose-response relationship?

A2: Phase IIb clinical trials have demonstrated a dose-dependent anti-dyskinetic effect.[7][8] While the primary endpoint of "good ON-time" was not met in one Phase IIb study, secondary measures like the Unified Dyskinesia Rating Scale (UDysRS) showed clinically meaningful and statistically significant improvements, particularly at the 7.5 mg twice-daily dose.[7][9] This dose was identified as the preferred dose for future Phase III studies.[9] The trials also noted a dose-dependent decrease in "OFF-time," suggesting a potential anti-parkinsonian effect as well.[7][8]

Q3: Is Mesdopetam's pharmacokinetic (PK) profile linear?

A3: Yes, first-in-human studies in healthy male volunteers have shown that Mesdopetam exhibits dose- and time-independent pharmacokinetics.[10][11][12] It demonstrates rapid absorption, with maximum plasma levels reached within about two hours, and a plasma half-life of approximately 7 hours, which supports a twice-daily dosing regimen.[10][12] No accumulation was observed upon multiple dosing.[10][11]

Q4: How is Mesdopetam metabolized?

A4: Mesdopetam is metabolized in humans into two primary, pharmacologically inactive metabolites. The initial step involves dealkylation via Cytochrome P450 (CYP450) enzymes to form the M1 metabolite (IRL902). This is followed by acetylation by N-acetyltransferase 2 (NAT2) to create the M2 metabolite (IRL872).[10] Recent Phase I studies suggest a low risk of drug-drug interactions via key metabolizing enzymes.[13]

Part 2: Troubleshooting Guide for Dose-Response Variability

High inter-subject or intra-subject variability can confound study results and complicate dose selection. This section provides a structured approach to diagnosing and mitigating sources of variability.

Issue 1: Higher-Than-Expected Inter-Subject Variability in Efficacy

You observe that at a fixed dose (e.g., 7.5 mg b.i.d.), the anti-dyskinetic response as measured by UDysRS is highly variable across your study population.

Even with a generally linear PK profile, subtle differences in absorption, distribution, metabolism, and excretion (ADME) can lead to significant variations in drug exposure (AUC and Cmax) between individuals.

Troubleshooting Protocol:

- Therapeutic Drug Monitoring (TDM):
 - Action: Implement sparse PK sampling (e.g., trough and peak levels) for a subset of your study population.
 - Causality: This directly measures plasma concentrations of Mesdopetam and its main metabolites (M1 and M2). Correlating these levels with efficacy (UDysRS change) and safety data can reveal if "low-responders" correspond to individuals with lower-than-average drug exposure. Phase I studies showed that CNS-related adverse events were dose-dependent, suggesting a clear link between exposure and pharmacodynamic effects. [\[10\]](#)[\[11\]](#)
- Pharmacogenetic Analysis:
 - Action: Genotype subjects for polymorphisms in genes encoding the metabolizing enzymes CYP450 and NAT2.[\[10\]](#)
 - Causality: The NAT2 enzyme, in particular, is known for significant phenotypic variability (slow, intermediate, and fast acetylators). A "slow acetylator" phenotype could potentially lead to altered metabolite ratios, though the primary metabolites are considered inactive. [\[10\]](#) While initial studies suggest low variability,[\[13\]](#) this can be a key factor in specific populations.
- Concomitant Medication Review:

- Action: Conduct a thorough review of all concomitant medications, paying close attention to known inducers or inhibitors of the specific CYP450 isoenzymes involved in Mesdopetam's metabolism.
- Causality: Although studies indicate a low risk of drug-drug interactions,[13] potent enzyme inducers/inhibitors could alter Mesdopetam's clearance, affecting plasma concentrations and, consequently, the therapeutic response.

Differences at the target receptor level or in underlying disease pathology can lead to varied responses even when drug exposure is identical.

Troubleshooting Protocol:

- Baseline Disease Severity and Phenotype:
 - Action: Stratify subjects based on baseline UDysRS scores, duration of Parkinson's disease, and daily Levodopa dosage.
 - Causality: The severity and nature of LID can be highly heterogeneous.[14][15] Patients with a longer disease duration or higher Levodopa requirements may have more significant underlying pathophysiological changes, potentially including alterations in D3 receptor expression or sensitization, which could impact Mesdopetam's efficacy.[1][16]
- Receptor Polymorphism Analysis:
 - Action: In exploratory studies, genotype subjects for polymorphisms in the dopamine D3 receptor gene (DRD3). The DRD3 p.S9G polymorphism, for instance, has been associated with diphasic dyskinesia.[16]
 - Causality: Genetic variations in the target receptor can alter its structure, expression levels, or signaling efficiency. Such polymorphisms could directly influence Mesdopetam's binding affinity or the downstream consequences of its antagonist action, leading to inherent differences in drug response.[17]
- Target Engagement Biomarkers (Advanced):

- Action: If feasible, utilize advanced imaging techniques like Positron Emission Tomography (PET) with a suitable D3 receptor ligand to quantify receptor occupancy at different Mesdopetam dose levels.
- Causality: This provides direct evidence of target engagement in the brain. Demonstrating that a certain level of D3 receptor occupancy is required for a clinical response can help explain variability. Subjects who fail to achieve this threshold occupancy at a given dose, perhaps due to PK factors, would be expected to have a weaker response.

Data Summary: Illustrative Cohort Analysis

The table below provides a hypothetical example of how to structure data analysis to identify sources of variability.

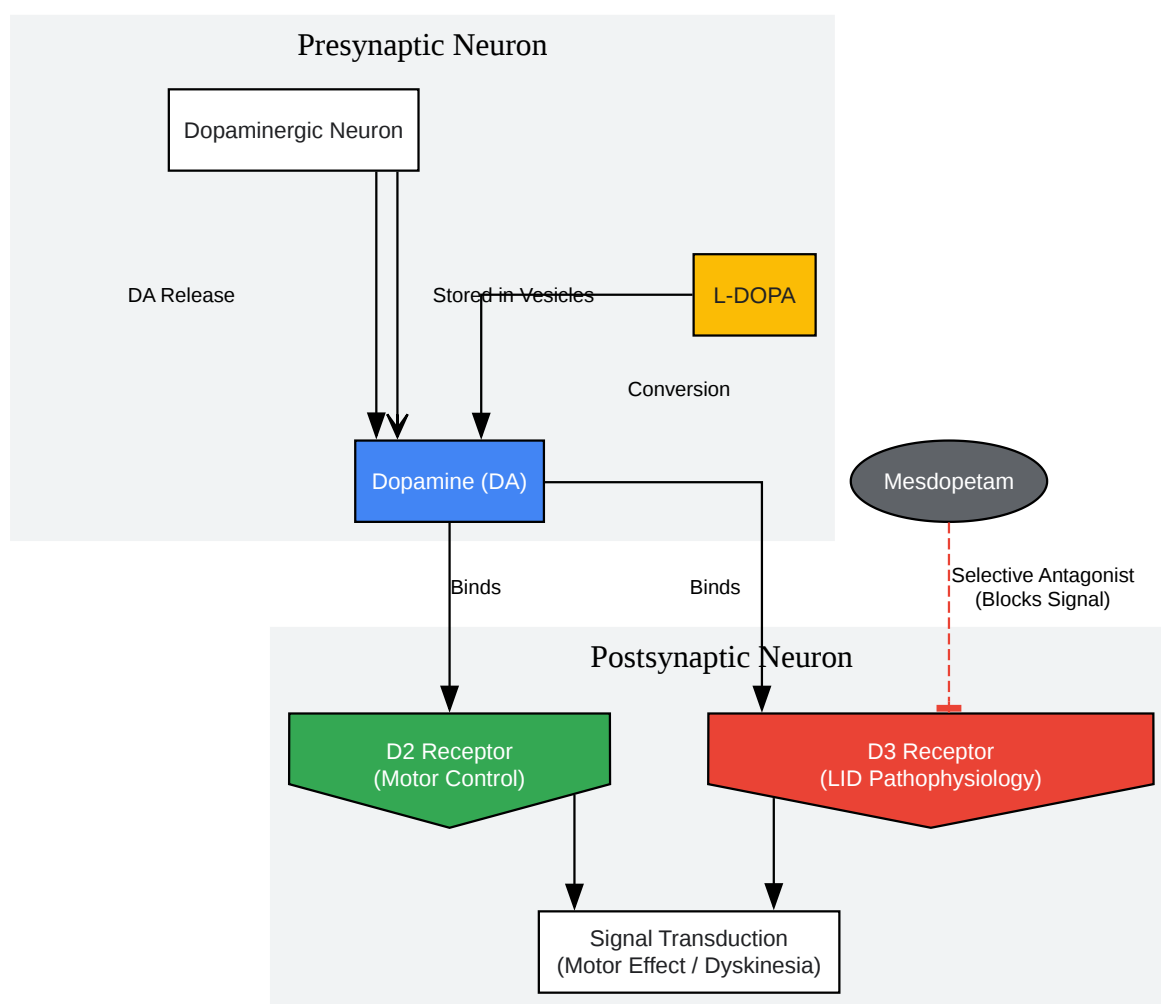
Subject ID	Mesdopetam Dose (mg, b.i.d.)	UDysRS % Improvement	Mesdopetam Trough Level (ng/mL)	NAT2 Genotype	Baseline Levodopa Dose (mg/day)
001	7.5	45%	55	Fast Acetylator	800
002	7.5	15%	20	Fast Acetylator	850
003	7.5	42%	85	Slow Acetylator	750
004	7.5	50%	60	Fast Acetylator	600
005	7.5	20%	58	Fast Acetylator	1200

- Analysis: In this hypothetical data, Subject 002 is a "low-responder" with a correspondingly low trough level, suggesting a PK issue (e.g., poor absorption or rapid metabolism). Subject 005 is also a "low-responder" despite adequate drug levels, but has a very high baseline Levodopa requirement, suggesting the variability may be driven by more advanced disease pathology (a PD factor).

Part 3: Visualizations and Workflows

Mesdopetam's Proposed Mechanism of Action

The following diagram illustrates the role of Mesdopetam at the synaptic level. In a dyskinetic state, there is aberrant dopaminergic signaling. Mesdopetam selectively blocks the D3 receptors, which are implicated in the pathophysiology of LID, thereby normalizing signaling without significantly impacting the D2 receptors crucial for motor control.[3][5]

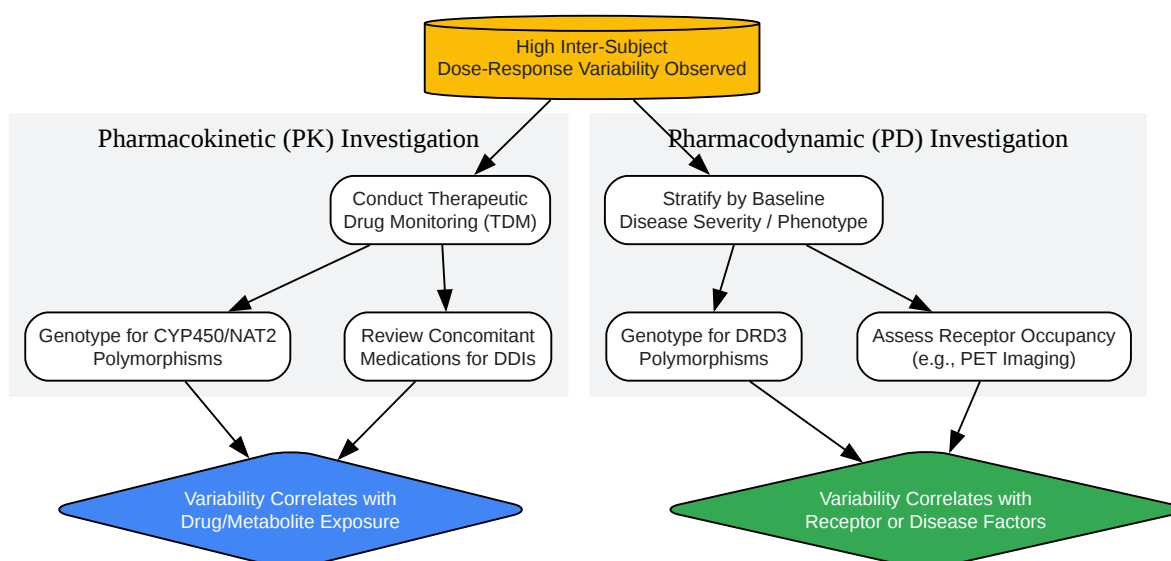


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Caption: Mesdopetam selectively antagonizes D3 receptors.

Experimental Workflow for Investigating Dose-Response Variability

This workflow provides a logical sequence for diagnosing the root causes of unexpected variability in clinical or preclinical studies.



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Caption: Systematic workflow for troubleshooting dose-response variability.

References

- IRLAB's drug candidate mesdopetam's mechanism of action receives confirmation by independent scientists. (2021, March 25). PR Newswire. [\[Link\]](#)
- IRLAB publishes Phase IIb data on mesdopetam in Movement Disorders Clinical Practice. (2025, February 27). PR Newswire. [\[Link\]](#)

- Mesdopetam - Wikipedia. Wikipedia. [\[Link\]](#)
- RESULTS FROM IRL790C005 - A RANDOMIZED, DOUBLE-BLIND, PLACEBO-CONTROLLED PHASE IIB STUDY EVALUATING THE EFFICACY OF MESDOPETAM. IRLAB Therapeutics AB. [\[Link\]](#)
- Scientific publications - IRLAB. IRLAB Therapeutics AB. [\[Link\]](#)
- Sjöberg, F., Waters, S., Löfberg, B., Sonesson, C., Waters, N., & Tedroff, J. (2021). A first-in-human oral dose study of mesdopetam (IRL790) to assess its safety, tolerability, and pharmacokinetics in healthy male volunteers. *Pharmacology research & perspectives*, 9(3), e00792. [\[Link\]](#)
- Mesdopetam (IRL790) - Irlab. IRLAB Therapeutics AB. [\[Link\]](#)
- Antonini, A., O'Suilleabhain, P., Stocchi, F., Landström, J., Waters, S., Sonesson, C., & Tedroff, J. (2025). Mesdopetam for the Treatment of Levodopa Induced Dyskinesia in Parkinson's Disease: A Randomized Phase 2b Trial. *Movement Disorders Clinical Practice*. [\[Link\]](#)
- Mesdopetam - Drug Targets, Indications, Patents - Patsnap Synapse. Patsnap Synapse. [\[Link\]](#)
- IRLAB's drug candidate mesdopetam's Phase I results published in scientific journal PR&P. (2021, May 25). PR Newswire. [\[Link\]](#)
- Bardo, M. T., & Bevins, R. A. (2006). Dopamine receptor blockade and extinction differentially affect behavioral variability. *Behavioral neuroscience*, 120(2), 298–304. [\[Link\]](#)
- Antonini, A., O'Suilleabhain, P., Stocchi, F., Landström, J., Waters, S., Sonesson, C., & Tedroff, J. (2025). Mesdopetam for the Treatment of Levodopa Induced Dyskinesia in Parkinson's Disease: A Randomized Phase 2b Trial. *Movement Disorders Clinical Practice*. [\[Link\]](#)
- (PDF) A first-in-human oral dose study of mesdopetam (IRL790) to assess its safety, tolerability, and pharmacokinetics in healthy male volunteers. ResearchGate. [\[Link\]](#)

- Dopamine D3 Receptor Mesdopetam Maintains Antidyskinesia Effects Despite Failure to Improve Parkinson Disease ON Time. (2026, January 19). NeurologyLive. [\[Link\]](#)
- Sjöberg, F., Waters, S., Löfberg, B., Sonesson, C., Waters, N., & Tedroff, J. (2021). A first-in-human oral dose study of mesdopetam (IRL790) to assess its safety, tolerability, and pharmacokinetics in healthy male volunteers. *Pharmacology research & perspectives*, 9(3), e00792. [\[Link\]](#)
- IRLAB provides update on mesdopetam's Phase IIb study data and the plans toward Phase III. (2023, August 21). PR Newswire. [\[Link\]](#)
- IRLAB presents new data indicating that mesdopetam could prevent dyskinesia in Parkinson's Disease. (2021, January 11). Cision. [\[Link\]](#)
- Rajput, A. H. (2009). Factors Predictive of the Development of Levodopa-Induced Dyskinesia and Wearing-Off in Parkinson's Disease. *Archives of Neurology*, 66(8), 1048. [\[Link\]](#)
- Wang, Y., Chen, S. D., & Teng, J. F. (2024). Levodopa-induced dyskinesia in Parkinson's disease: an updated review of pharmacological treatments. *Frontiers in Aging Neuroscience*, 16, 1386762. [\[Link\]](#)
- The Need for Enhanced Strategies to Manage Levodopa-Induced Dyskinesia in Parkinson's Disease. (2020, August 6). AJMC. [\[Link\]](#)
- Pandey, S., & Srivanitchapoom, P. (2017). Levodopa-induced Dyskinesia: Clinical Features, Pathophysiology, and Medical Management. *Annals of Indian Academy of Neurology*, 20(3), 190–198. [\[Link\]](#)
- Blasi, G., Selvaggi, P., Fazio, L., Antonucci, L. A., Taurisano, P., & Gelao, B. (2014). Variation in Dopamine D2 and Serotonin 5-HT2A Receptor Genes is Associated with Working Memory Processing and Response to Treatment with Antipsychotics. *Neuropsychopharmacology*, 39(13), 3057–3065. [\[Link\]](#)
- Fariha, S., & Huot, P. (2023). Levodopa-induced dyskinesia: do current clinical trials hold hope for future treatment?. *Expert opinion on investigational drugs*, 32(12), 1099–1103. [\[Link\]](#)

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Sources

- 1. IRLAB's drug candidate mesdopetam's mechanism of action receives confirmation by independent scientists - IRLAB [irlab.se]
- 2. Mesdopetam (IRL790) - IRLAB [irlab.se]
- 3. Mesdopetam for the Treatment of Levodopa Induced Dyskinesia in Parkinson's Disease: A Randomized Phase 2b Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mesdopetam - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 5. Mesdopetam - Wikipedia [en.wikipedia.org]
- 6. mb.cision.com [mb.cision.com]
- 7. IRLAB publishes Phase IIb data on mesdopetam in Movement Disorders Clinical Practice - IRLAB [irlab.se]
- 8. irlab.se [irlab.se]
- 9. Mesdopetam for the Treatment of Levodopa Induced Dyskinesia in Parkinson's Disease: A Randomized Phase 2b Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. A first-in-human oral dose study of mesdopetam (IRL790) to assess its safety, tolerability, and pharmacokinetics in healthy male volunteers - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. A first-in-human oral dose study of mesdopetam (IRL790) to assess its safety, tolerability, and pharmacokinetics in healthy male volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. IRLAB provides update on mesdopetam's Phase IIb study data and the plans toward Phase III - IRLAB [irlab.se]
- 14. Frontiers | Levodopa-induced dyskinesia in Parkinson's disease: an updated review of pharmacological treatments [frontiersin.org]
- 15. ajmc.com [ajmc.com]
- 16. Levodopa-induced Dyskinesia: Clinical Features, Pathophysiology, and Medical Management - PMC [pmc.ncbi.nlm.nih.gov]

- [17. Variation in Dopamine D2 and Serotonin 5-HT2A Receptor Genes is Associated with Working Memory Processing and Response to Treatment with Antipsychotics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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